

An In-depth Technical Guide to α -Tolunitrile (Phenylacetoneitrile)

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Compound of Interest

Compound Name: 2-phenylacetoneitrile

Cat. No.: B1602554

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Introduction

α -Tolunitrile, also known as phenylacetoneitrile or benzyl cyanide, is a versatile organic compound with the chemical formula C_8H_7N . It is a colorless to pale yellow oily liquid with a characteristic aromatic odor. This guide provides a comprehensive overview of its chemical properties, synthesis, and significant role as a key intermediate in the pharmaceutical and chemical industries. Phenylacetoneitrile is a crucial precursor in the synthesis of numerous therapeutic agents, including anticonvulsants, antimalarials, and antidepressants.^{[1][2]} Its reactivity, centered around the active methylene group, makes it a valuable building block in organic synthesis.

Core Data

Chemical and Physical Properties

A summary of the key quantitative data for α -tolunitrile is presented below for easy reference and comparison.

Property	Value	Source
CAS Number	140-29-4	[3]
Molecular Weight	117.15 g/mol	[3]
Appearance	Colorless to light yellow oily liquid	[3]
Boiling Point	233-234 °C	
Melting Point	-24 °C	
Density	1.015 g/mL at 25 °C	
Solubility	Insoluble in water; miscible with ethanol and ether	
Vapor Pressure	1 mmHg at 140°F	[1][4]

Synthesis and Experimental Protocols

α -Tolunitrile is synthesized through various methods. One of the most common industrial preparations involves the reaction of benzyl chloride with sodium cyanide. Below are detailed experimental protocols for two distinct synthesis approaches.

Protocol 1: Synthesis via Kolbe Nitrile Synthesis

This classic method involves the nucleophilic substitution of a benzyl halide with an alkali metal cyanide.[2]

Materials:

- Benzyl chloride
- Sodium cyanide
- Water-immiscible solvent (e.g., toluene)
- Tertiary amine catalyst (e.g., N,N-dimethyl cyclohexylamine)[5]

Procedure:

- Prepare an aqueous solution of sodium cyanide and the tertiary amine catalyst.
- Heat the aqueous solution to its reflux temperature.
- Separately, dissolve benzyl chloride in a water-immiscible solvent like toluene.
- Slowly add the benzyl chloride solution to the heated aqueous cyanide solution while maintaining reflux.
- Continue the reaction under reflux until completion, monitoring by appropriate analytical methods (e.g., GC-MS).
- Upon completion, cool the reaction mixture and separate the organic layer.
- Wash the organic layer with water to remove any remaining cyanide salts.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to yield crude phenylacetonitrile.
- Purify the product by vacuum distillation.

Protocol 2: Biosynthesis from L-Phenylalanine

A cyanide-free biosynthetic pathway for phenylacetonitrile has been developed in *E. coli*, utilizing enzymes from plant and bacterial sources.^{[6][7]} This method is of significant interest for green chemistry applications.

Key Enzymes:

- Cytochrome P450 79A2 (CYP79A2): Converts L-phenylalanine to (E,Z)-phenylacetaldoxime.^{[6][7]}
- Aldoxime Dehydratase (Oxd): Converts (E,Z)-phenylacetaldoxime to phenylacetonitrile.^[6]

Experimental Workflow:

- Construct an expression vector containing the genes for CYP79A2 from *Arabidopsis thaliana* and Oxd from *Bacillus* sp.
- Transform *E. coli* with the expression vector.
- Culture the transformed *E. coli* in a suitable growth medium.
- Induce protein expression at the appropriate cell density.
- Supplement the culture with L-phenylalanine as the substrate.
- Monitor the production of phenylacetonitrile over time using analytical techniques such as HPLC or GC-MS.
- Extract the phenylacetonitrile from the culture medium using an organic solvent.
- Purify the extracted phenylacetonitrile using column chromatography.

Signaling and Metabolic Pathways

Biosynthetic Pathway of Phenylacetonitrile

The biosynthesis of phenylacetonitrile from L-phenylalanine involves a two-step enzymatic process. This pathway is a key part of the secondary metabolism in some plants and can be engineered into microorganisms for production.^{[6][8]}

Caption: Biosynthesis of phenylacetonitrile from L-phenylalanine.

Cytochrome P450-Mediated Metabolism

In biological systems, phenylacetonitrile can be metabolized by cytochrome P450 enzymes.^[9] For instance, the enzyme CYP3201B1, found in the millipede *Chamberlinius hualienensis*, catalyzes the stereoselective hydroxylation of phenylacetonitrile to (R)-mandelonitrile.^[9] This metabolic pathway is crucial in the biosynthesis of cyanogenic glycosides in some organisms.^[9]

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